

Application Note: Identification of Drynachromoside A using High-Resolution Mass Spectrometry

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Compound of Interest

Compound Name: *Drynachromoside A*

Cat. No.: *B13907975*

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Abstract

This application note details a comprehensive protocol for the identification and structural elucidation of **Drynachromoside A**, a flavonoid glycoside, utilizing Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS). The methodology described herein provides a robust workflow for researchers, scientists, and drug development professionals engaged in natural product analysis. The protocol covers sample preparation, instrumental analysis, and data interpretation, including the characteristic fragmentation patterns of **Drynachromoside A**.

Introduction

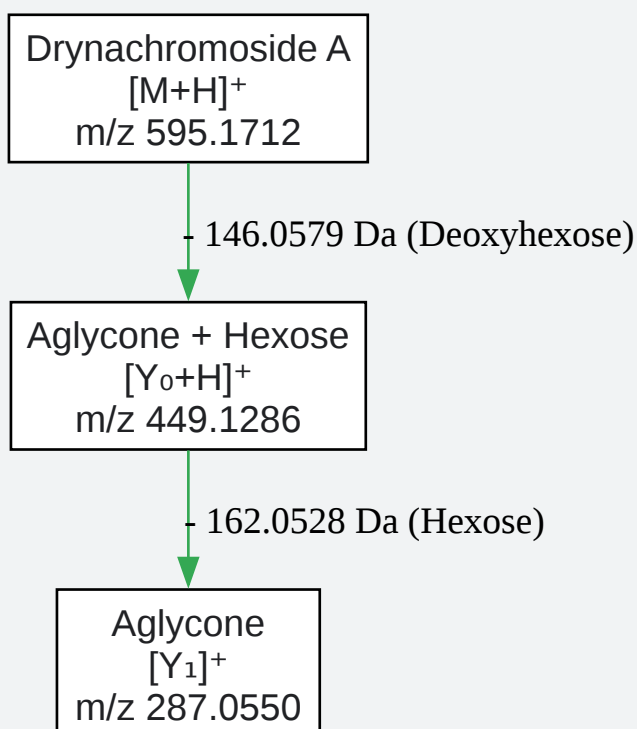
Drynachromoside A is a flavonoid glycoside with potential therapeutic properties. Accurate identification and structural characterization are crucial for its further development as a pharmaceutical agent. Mass spectrometry, particularly when coupled with liquid chromatography, offers a highly sensitive and specific method for the analysis of such natural products in complex matrices.^{[1][2][3]} This document provides a detailed protocol for the application of LC-MS/MS in the unequivocal identification of **Drynachromoside A**.

Experimental Workflow

The overall experimental workflow for the identification of **Drynachromoside A** is depicted below. This process begins with sample extraction and preparation, followed by chromatographic separation and subsequent mass spectrometric detection and fragmentation for structural confirmation.



Proposed Fragmentation Pathway of Drynachromoside A $[M+H]^+$



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References

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- 3. discovery.researcher.life [discovery.researcher.life]
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